

# Technical Support Center: Nystatin Stability in Experimental Buffers

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## Compound of Interest

Compound Name: Nystatin

Cat. No.: B7933818

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This technical support center provides guidance for researchers, scientists, and drug development professionals on maintaining the stability of **Nystatin** in experimental buffers.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended solvents for dissolving **Nystatin**?

A1: **Nystatin** has low solubility in water.[1] For stock solutions, organic solvents are recommended. Dimethyl sulfoxide (DMSO) at a concentration of 5 mg/mL yields a clear, bright yellow solution.[2] Other suitable solvents include methanol (11.2 mg/mL), ethanol (1.2 mg/mL), and ethylene glycol (8.75 mg/mL).[2][3] It is also freely soluble in dimethylformamide (DMF) and formamide.[2]

Q2: How should I prepare aqueous suspensions of **Nystatin**?

A2: For cell culture applications, you can prepare stock suspensions in water at 50 mg/mL and store them at -20°C.[3] Note that aqueous suspensions will begin to lose activity shortly after preparation.[2][4] It is not recommended to autoclave or sterile filter **Nystatin** suspensions.[2] For sterile applications, consider using a  $\gamma$ -irradiated product.[5]

Q3: What is the optimal pH for **Nystatin** stability?

A3: **Nystatin** is most stable in a pH range of 5 to 7, particularly in phosphate-citrate buffers where it shows optimal stability at pH 5.7.[6][7] It is stable in moderately alkaline media but

becomes labile at pH 9 and pH 2.[2][4]

Q4: How do temperature and light affect **Nystatin** stability?

A4: **Nystatin** is sensitive to heat, light, and oxygen, which accelerate its decomposition.[2][4][6] The powder form should be stored in airtight containers at 2 to 8°C and protected from light.[8] Aqueous suspensions are stable for only 10 minutes when heated to 100°C at pH 7.[2][4] In tissue culture media, **Nystatin** is stable for three days at 37°C.[2][4] When exposed to natural daylight or UV light, **Nystatin** undergoes photodegradation, leading to products with lower biological activity.[8][9]

Q5: How long is **Nystatin** stable in different solutions and storage conditions?

A5: The stability of **Nystatin** varies significantly depending on the solvent, temperature, and pH. Here are some examples:

- In tissue culture media at 37°C, it is stable for three days.[2][4]
- A 100,000 U/ml aqueous oral suspension is stable for 9 days at 5°C and 4 days at 22°C.[10]
- A 14,400 U/ml solution in an acidic environment maintains at least 90% of its initial concentration for 4 days at both 5°C and 22°C.[10]
- In aqueous and alkaline environments, the 14,400 U/ml solution is stable for 7 days at 5°C and 4 days at 22°C.[10]

## Troubleshooting Guide

Problem	Probable Cause(s)	Recommended Solution(s)
Precipitation of Nystatin in aqueous buffer	- Low aqueous solubility of Nystatin.- pH of the buffer is outside the optimal range (5-7).	- Prepare a concentrated stock solution in an appropriate organic solvent (e.g., DMSO) and then dilute it into the aqueous buffer.- Adjust the pH of the buffer to be within the optimal range of 5-7.[6][7]
Loss of antifungal activity in the experiment	- Degradation due to improper storage (exposure to light, high temperature, or extreme pH).- Instability in the experimental buffer over the duration of the experiment.- Inactivation by oxygen.	- Prepare fresh solutions before each experiment.- Store stock solutions and experimental buffers containing Nystatin protected from light and at the recommended temperature (-20°C for stock suspensions).[3]- Ensure the pH of the experimental buffer is optimal for Nystatin stability.[6][7]- Degas buffers to minimize oxygen exposure.
Inconsistent experimental results	- Incomplete dissolution of Nystatin.- Degradation of Nystatin between experiments.	- Ensure complete dissolution of Nystatin in the stock solvent before further dilution.- Prepare fresh working solutions from a frozen stock for each experiment.- Standardize the preparation and handling protocol for Nystatin solutions.

## Data on Nystatin Stability

Table 1: Solubility of Nystatin in Various Solvents at 28°C

Solvent	Solubility (mg/mL)	Reference
Methanol	11.2	<a href="#">[2]</a> <a href="#">[3]</a>
Ethylene Glycol	8.75	<a href="#">[2]</a> <a href="#">[3]</a>
DMSO	5	<a href="#">[2]</a> <a href="#">[3]</a>
Carbon Tetrachloride	1.23	<a href="#">[2]</a> <a href="#">[3]</a>
Ethanol	1.2	<a href="#">[2]</a> <a href="#">[3]</a>
Chloroform	0.48	<a href="#">[2]</a> <a href="#">[3]</a>
Benzene	0.28	<a href="#">[2]</a> <a href="#">[3]</a>

Table 2: Stability of **Nystatin** Solutions Under Different Conditions

Concentration & Solution	Temperature	pH	Stability (maintains ≥90% initial concentration)	Reference
14,400 U/ml in 10 <sup>-4</sup> N HCl	5°C & 22°C	Acidic	4 days	<a href="#">[10]</a>
14,400 U/ml in purified water	5°C	Neutral	7 days	<a href="#">[10]</a>
14,400 U/ml in purified water	22°C	Neutral	4 days	<a href="#">[10]</a>
14,400 U/ml in 1.4% Sodium Bicarbonate	5°C	Alkaline	7 days	<a href="#">[10]</a>
14,400 U/ml in 1.4% Sodium Bicarbonate	22°C	Alkaline	4 days	<a href="#">[10]</a>
100,000 U/ml aqueous suspension	5°C	-	9 days	<a href="#">[10]</a>
100,000 U/ml aqueous suspension	22°C	-	4 days	<a href="#">[10]</a>
In tissue culture media	37°C	-	3 days	<a href="#">[2]</a> <a href="#">[4]</a>

## Experimental Protocols

### Protocol 1: Preparation of a **Nystatin** Stock Solution in DMSO

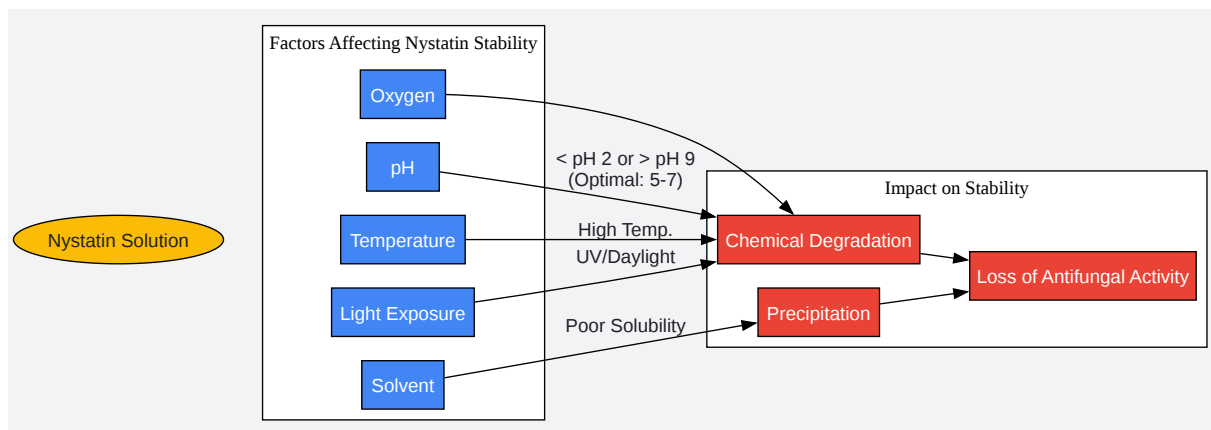
- Weigh out the desired amount of **Nystatin** powder in a sterile, light-protected container.
- Add the appropriate volume of sterile DMSO to achieve a final concentration of 5 mg/mL.

- Vortex or gently agitate the solution until the **Nystatin** is completely dissolved, resulting in a clear, bright yellow solution.[\[2\]](#)
- Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes.
- Store the aliquots at -20°C.

#### Protocol 2: Preparation of a **Nystatin** Working Solution in Cell Culture Medium

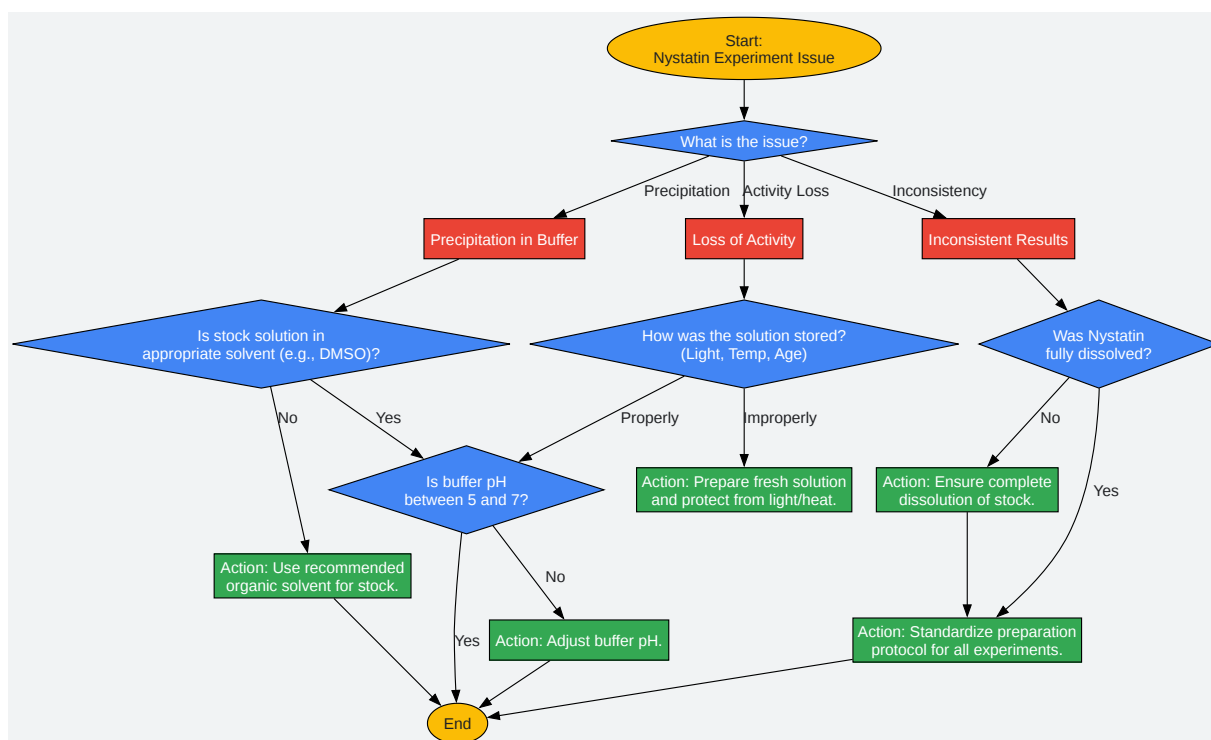
- Thaw a single-use aliquot of the **Nystatin** stock solution (from Protocol 1) at room temperature, protected from light.
- Warm the desired volume of cell culture medium to 37°C.
- Add the required volume of the **Nystatin** stock solution to the pre-warmed medium to achieve the final desired working concentration. For example, for a final concentration of 50 µg/mL, add 10 µL of a 5 mg/mL stock solution to 1 mL of medium.
- Gently mix the working solution by inverting the tube or pipetting up and down. Avoid vigorous vortexing to prevent foaming.
- Use the freshly prepared working solution immediately. **Nystatin** in tissue culture media is stable for up to three days at 37°C.[\[2\]](#)[\[4\]](#)

## Visualizations



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Caption: Factors influencing the stability of **Nystatin** solutions.



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Caption: Troubleshooting workflow for **Nystatin** stability issues.



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